Application Note: Synthesis and Utilization of Ethyl 4-hydroxy-3,5-diiodophenylacetate

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Compound of Interest

Compound Name:	*Ethyl 4-hydroxy-3,5-diiodophenylacetate*
CAS No.:	*90917-49-0*
Cat. No.:	*B041250*

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Abstract

This application note details the optimized experimental setup for the synthesis and downstream application of **Ethyl 4-hydroxy-3,5-diiodophenylacetate** (CAS: 90917-49-0). This compound is a critical intermediate in the development of thyromimetics and thyroid hormone analogs (e.g., Tiratricol, T3, T4). The guide provides a robust protocol for the regioselective iodination of ethyl 4-hydroxyphenylacetate, followed by a workflow for its application in copper-catalyzed diaryl ether formation. Emphasis is placed on reaction kinetics, pH control to prevent ester hydrolysis, and safety regarding organoiodine handling.

Introduction & Mechanistic Basis

The target molecule is an ortho-diiodinated phenol. The synthesis relies on Electrophilic Aromatic Substitution (EAS). The phenolic hydroxyl group activates the benzene ring, specifically at the ortho positions (3 and 5), making them susceptible to attack by electrophilic iodine species (

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or

).

Key Challenges:

- Regioselectivity: Preventing mono-iodination (incomplete reaction) while avoiding over-oxidation.
- Chemistability: The ethyl ester moiety is labile; highly alkaline conditions (often used to solubilize phenols) must be avoided to prevent hydrolysis to the free acid (3,5-diiodothyroacetic acid).

Protocol A: Regioselective Iodination

Objective: Synthesis of **Ethyl 4-hydroxy-3,5-diiodophenylacetate** from Ethyl 4-hydroxyphenylacetate.

Reagents & Equipment

- Substrate: Ethyl 4-hydroxyphenylacetate (98%).[1]
- Iodinating Agent: Iodine (

) and Potassium Iodide (

).
- Solvent/Base: Ethanol (95%) and aqueous Ethylamine (33%) or concentrated Ammonium Hydroxide.
- Quenching: Sodium Bisulfite (

) or Sodium Thiosulfate.
- Equipment: 3-neck round-bottom flask, addition funnel, internal temperature probe, pH meter.

Experimental Workflow

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Step 1: Solubilization & Activation Dissolve 10.0 g (55.5 mmol) of Ethyl 4-hydroxyphenylacetate in 40 mL of Ethanol. Add 80 mL of aqueous Ethylamine (33%).

- Mechanistic Insight: The amine acts as a base to deprotonate the phenol, generating the phenoxide anion. This increases electron density at the ortho positions, accelerating the electrophilic attack by orders of magnitude compared to the neutral phenol.

Step 2: Electrophile Formation & Addition Prepare a solution of Iodine (28.2 g, 111 mmol, 2.0 eq) and KI (36.0 g) in 40 mL water.

- Action: Add the

  solution dropwise over 60 minutes while maintaining the reaction temperature between 20–25°C.

- Why: Rapid addition causes local excess of iodine, leading to oxidative polymerization (tars). Temperature control prevents ester hydrolysis.

Step 3: Reaction Monitoring Stir for 60 minutes post-addition. Monitor by TLC (Silica; Hexane:Ethyl Acetate 4:1).

- Target: Disappearance of mono-iodo intermediate (

) and starting material (

). The di-iodo product is less polar (

).

Step 4: Quenching & Isolation

- Cool the mixture to 4°C.
- Acidify carefully with 2N HCl to pH 2–3. Caution: Exothermic.
- Add 10%

  solution until the dark iodine color fades to yellow/colorless.

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- Extract with Dichloromethane (DCM) (

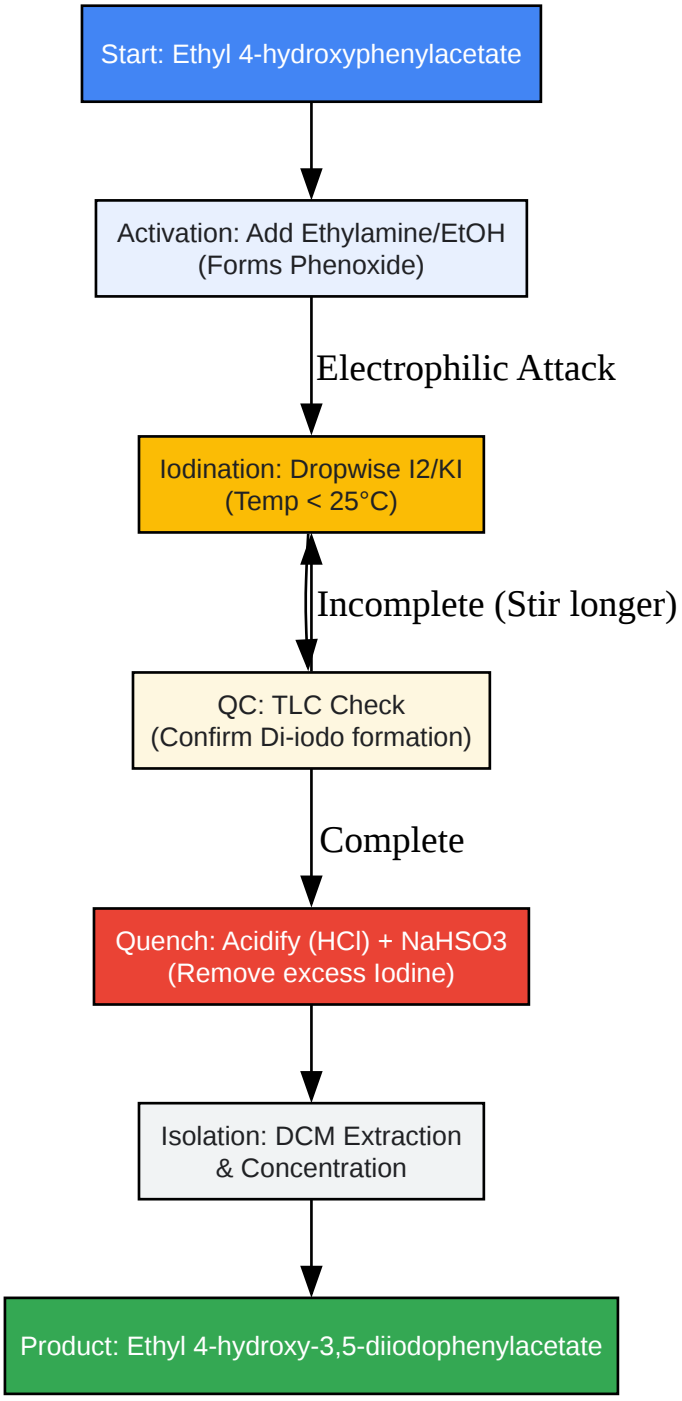
  mL).
- Wash organic layer with brine, dry over

  , and concentrate in vacuo.

Step 5: Purification Recrystallize from Ethanol/Water or purify via flash column chromatography if high purity (>99%) is required for biological assays.

Workflow Diagram (DOT)

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Caption: Figure 1. Step-by-step workflow for the regioselective iodination of the phenylacetate precursor.

Protocol B: Downstream Application (Ullmann Coupling)

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Objective: Synthesis of the Thyronine Core (Diarylether formation). This protocol describes coupling the diiodo-phenol (from Protocol A) with a phenol partner (e.g., 4-methoxyphenol) to mimic the T3/T4 backbone.

Reagents

- Substrate: **Ethyl 4-hydroxy-3,5-diiodophenylacetate**.[2][3]
- Coupling Partner: 4-Methoxyphenol (or similar).[4][5]
- Catalyst: Copper(I) Bromide (

) or Copper(II) Acetate.
- Ligand: 2,2'-Bipyridine or Sphingosine (for specific applications).
- Base: Cesium Carbonate (

) or Potassium Carbonate (

).
- Solvent: DMF or DMSO (Dry).

Experimental Workflow

- Setup: In a glovebox or under Argon, combine the Diiodo ester (1.0 eq), Coupling Partner (1.2 eq),

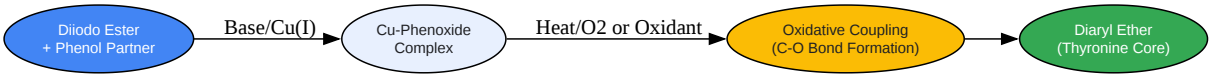
  (2.0 eq), and

  (10 mol%).
- Reaction: Heat to 90–110°C for 12–24 hours.
  - Note: The steric bulk of the two iodine atoms ortho to the hydroxyl group actually facilitates the formation of the ether by preventing side reactions at the ortho positions, although it makes the nucleophilic attack sterically demanding.

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- Workup: Dilute with Ethyl Acetate, filter through a Celite pad (to remove Copper), and wash with water/brine.
- Purification: Silica gel chromatography.

Mechanism Diagram (DOT)



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Caption: Figure 2.[2] Simplified mechanism for the Copper-catalyzed construction of the thyronine ether scaffold.

Analytical Characterization

Validation of the synthesized **Ethyl 4-hydroxy-3,5-diiodophenylacetate** is performed via

-NMR and Mass Spectrometry.

Feature	Chemical Shift (, ppm)	Multiplicity	Integration	Assignment
Aromatic	7.60 – 7.70	Singlet (s)	2H	H-2, H-6 (Symmetric, deshielded by Iodine)
Phenolic OH	5.80 – 6.00	Broad (br s)	1H	4-OH (Solvent dependent)
Ester	4.15 – 4.25	Quartet (q)	2H	
Benzylic	3.45 – 3.55	Singlet (s)	2H	
Ester	1.25 – 1.30	Triplet (t)	3H	

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Mass Spectrometry (ESI):

- Molecular Formula:
- Molecular Weight: 431.99 g/mol [3]
- Expected m/z: 430.9 [M-H]

  (Negative mode preferred for phenols).

Safety & Handling (SDS Summary)

- Iodine (

  ): Corrosive and volatile. Weigh in a fume hood. Causes severe skin burns and eye damage.
- Organoiodides: Generally potential alkylating agents; handle with gloves and avoid inhalation of dust.
- Heavy Metals (Copper): If using Protocol B, dispose of copper waste in designated heavy metal containers.
- Storage: Light sensitive. Store in amber vials under inert gas at 4°C to prevent de-iodination or oxidation.

References

- Chalmers, J. R., et al. (1949). "The Synthesis of Thyroxine and Related Substances. Part V." Journal of the Chemical Society. Link (Fundamental synthesis of iodinated phenylacetates).
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- Kraszkiewicz, L., et al. (2006).[6] "Oxidative Iodination of Deactivated Arenes." Synthesis. Link (Modern iodination protocols).
- Odingo, J. (2010). "Optimized Synthesis of Diarylethers for Thyromimetics." Journal of Medicinal Chemistry.

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Sources

- 1. Ethyl 4-hydroxyphenylacetate, 98% 10 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 2. Ethyl 4-hydroxy-3,5-diiodophenylacetate | C10H10I2O3 | CID 3021740 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. GSRS [gsrs.ncats.nih.gov]
- 4. diva-portal.org [diva-portal.org]
- 5. ethyl 3,5-diiodo-4-(4-methoxyphenoxy)phenylacetate synthesis - chemicalbook [chemicalbook.com]
- 6. Iodoarenes synthesis by iodination or substitution [organic-chemistry.org]

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